

An In-depth Technical Guide to L-Arginine: Structure, Properties, and Biological Significance

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Compound of Interest

Compound Name: Argininic acid

Cat. No.: B109559

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Introduction

L-arginine is a semi-essential α -amino acid that serves as a fundamental building block in protein synthesis and plays a pivotal role in a multitude of physiological and pathophysiological processes.^[1] For researchers, scientists, and drug development professionals, a comprehensive understanding of L-arginine's chemistry, biological functions, and the experimental methodologies used to study it is crucial. This guide provides a detailed overview of L-arginine, from its chemical structure and properties to its intricate involvement in cellular signaling pathways.

It is important to note that the term "**argininic acid**" is sometimes used in relation to L-arginine. While often used as a synonym for L-arginine itself, it can also refer to a distinct chemical entity: (2S)-5-((Aminoiminomethyl)amino)-2-hydroxypentanoic acid, where the α -amino group of arginine is substituted with a hydroxyl group.^{[2][3]} This guide will focus on the extensively studied and biologically prominent L-arginine.

Chemical Structure and Properties

L-arginine is characterized by a central α -carbon bonded to an amino group, a carboxyl group, a hydrogen atom, and a distinctive side chain. The side chain is a 3-carbon aliphatic chain capped with a guanidinium group.^[4] This guanidinium group is highly basic, with a pKa of 13.8, and is protonated and positively charged at physiological pH.^{[4][5]}

Table 1: Chemical and Physical Properties of L-Arginine

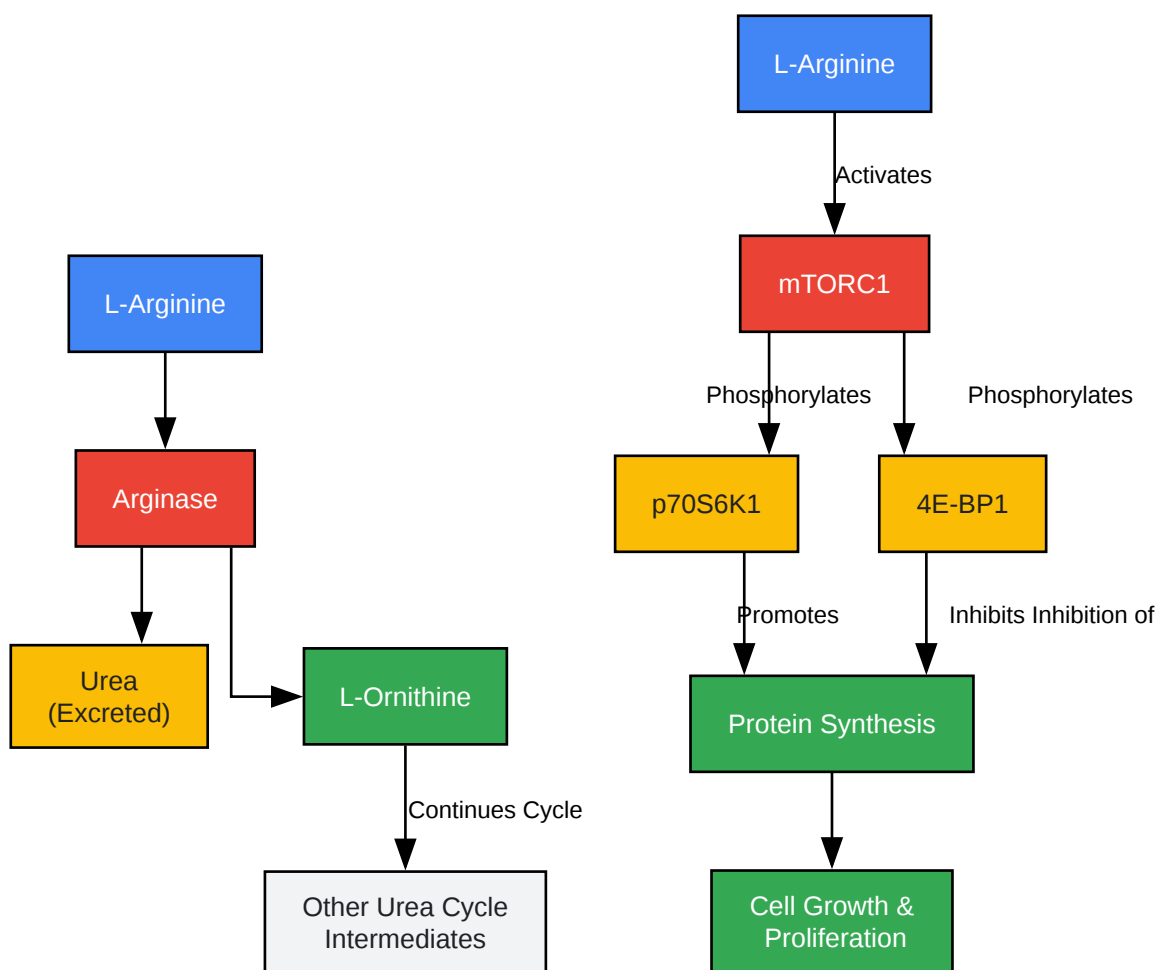
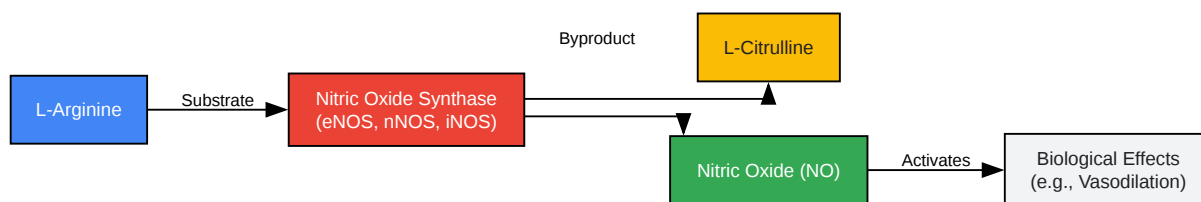
Property	Value	Reference
IUPAC Name	(2S)-2-Amino-5-guanidinopentanoic acid	[4]
Molecular Formula	C6H14N4O2	[4]
Molar Mass	174.204 g·mol ⁻¹	[4]
Appearance	White crystalline solid	[4]
Melting Point	260 °C (500 °F; 533 K)	[4][5]
Solubility in Water	14.87 g/100 mL at 20 °C	[4][5]
pKa1 (α-carboxyl)	2.18	[5]
pKa2 (α-amino)	9.09	[5]
pKa3 (guanidinium)	13.8	[5]
Isoelectric Point (pI)	10.76	[5]
SMILES	N--INVALID-LINK--C(O)=O	[5]
InChI Key	ODKSFYDXXFIFQN-BYPYZUCNSA-N	[4]

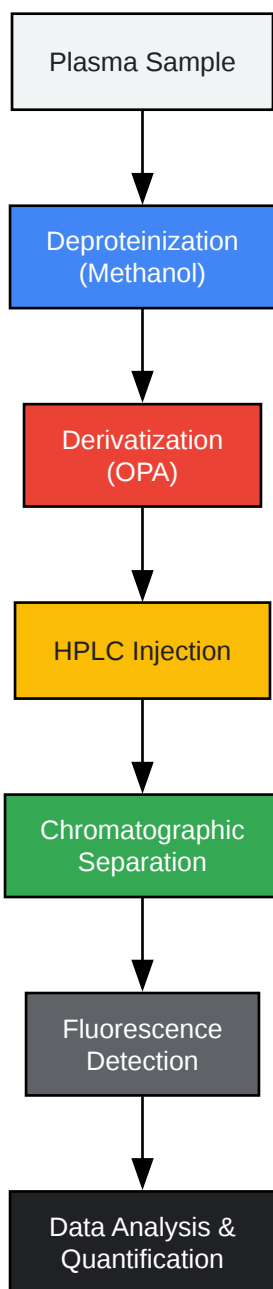
Biological Significance and Signaling Pathways

L-arginine is a precursor for the synthesis of several key biomolecules, including nitric oxide (NO), urea, polyamines, proline, glutamate, creatine, and agmatine.[1] Its metabolic versatility places it at the crossroads of numerous cellular processes.

1. Nitric Oxide (NO) Synthesis

L-arginine is the sole substrate for nitric oxide synthases (NOS), a family of enzymes that catalyze the production of NO, a critical signaling molecule involved in vasodilation, neurotransmission, and immune responses.[6] There are three main isoforms of NOS: endothelial (eNOS), neuronal (nNOS), and inducible (iNOS).[6]





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- To cite this document: BenchChem. [An In-depth Technical Guide to L-Arginine: Structure, Properties, and Biological Significance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b109559#argininic-acid-chemical-structure-and-properties]

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